

# Technical Guide: Certificate of Analysis for Mono-carboxy-isooctyl Phthalate-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mono-carboxy-isooctyl Phthalate-d4

Cat. No.: B15559052

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the quality and characteristics of **Mono-carboxy-isooctyl Phthalate-d4** (MCIOP-d4), a critical isotopically labeled internal standard used in bioanalytical studies. The data and methodologies presented are based on a representative Certificate of Analysis (CoA) and established analytical practices for the certification of chemical reference materials.

## Compound Identity and Specifications

**Mono-carboxy-isooctyl Phthalate-d4** is the deuterated form of a secondary metabolite of Di(isooctyl) phthalate (DIOP). As a stable isotope-labeled internal standard, it is essential for the accurate quantification of the corresponding unlabeled metabolite in biological matrices by isotope dilution mass spectrometry.<sup>[1][2]</sup>

Identifier	Value
Product Name	Mono-carboxy-isooctyl Phthalate-d4
Synonyms	2-(((8-Carboxyoctan-2-yl)oxy)carbonyl)benzoic Acid-d4
Molecular Formula	C <sub>17</sub> H <sub>18</sub> D <sub>4</sub> O <sub>6</sub>
Molecular Weight	326.38 g/mol
CAS Number	Not Available (Unlabeled: 898544-09-7)
Structure	

## Quantitative Analysis Summary

The following tables summarize the quantitative data typically found on a Certificate of Analysis for a high-purity certified reference material.

**Table 2.1: Purity and Isotopic Enrichment**

Parameter	Specification	Result	Method
Chemical Purity	>95%	97.45%	HPLC
Isotopic Purity	>95%	99.4%	Mass Spectrometry
Elemental Analysis	Conforms to C <sub>17</sub> H <sub>18</sub> D <sub>4</sub> O <sub>6</sub>	%C: 62.50, %H: 7.45	Combustion Analysis

**Table 2.2: Mass Spectrometry Isotopic Distribution**

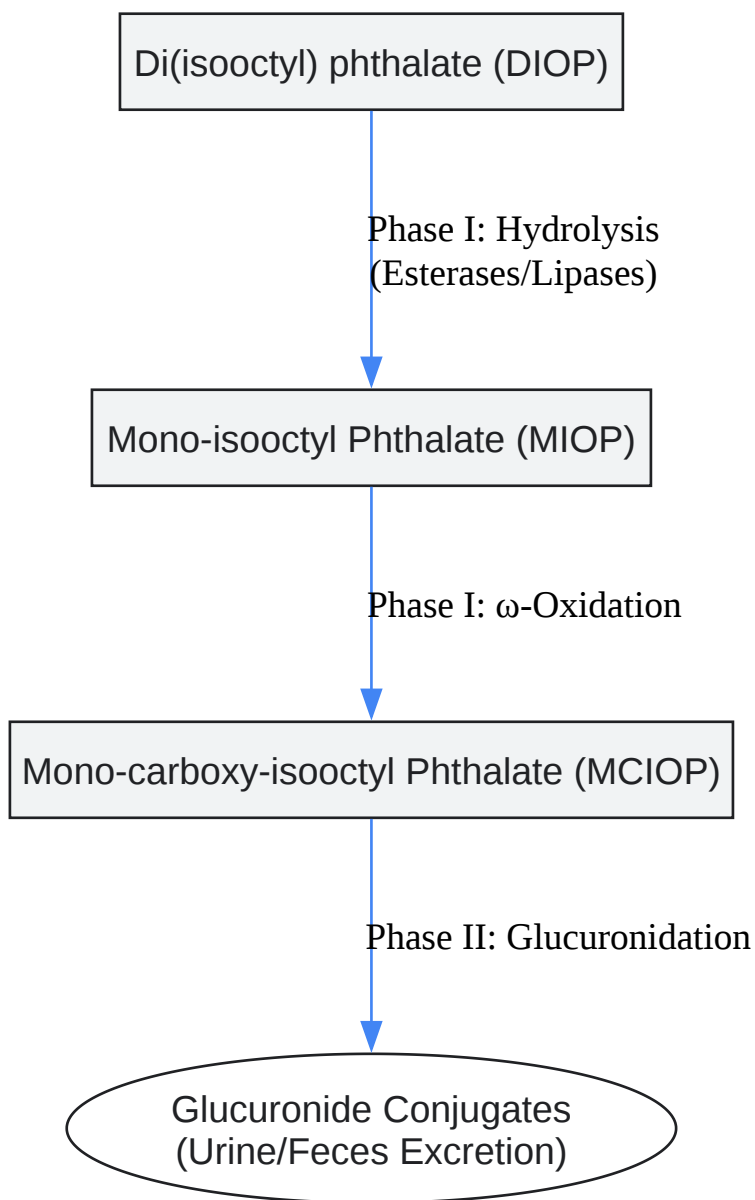
Isotopologue	Normalized Intensity
d <sub>0</sub>	0.01%
d <sub>1</sub>	0.00%
d <sub>2</sub>	0.30%
d <sub>3</sub>	1.68%
d <sub>4</sub>	98.00%

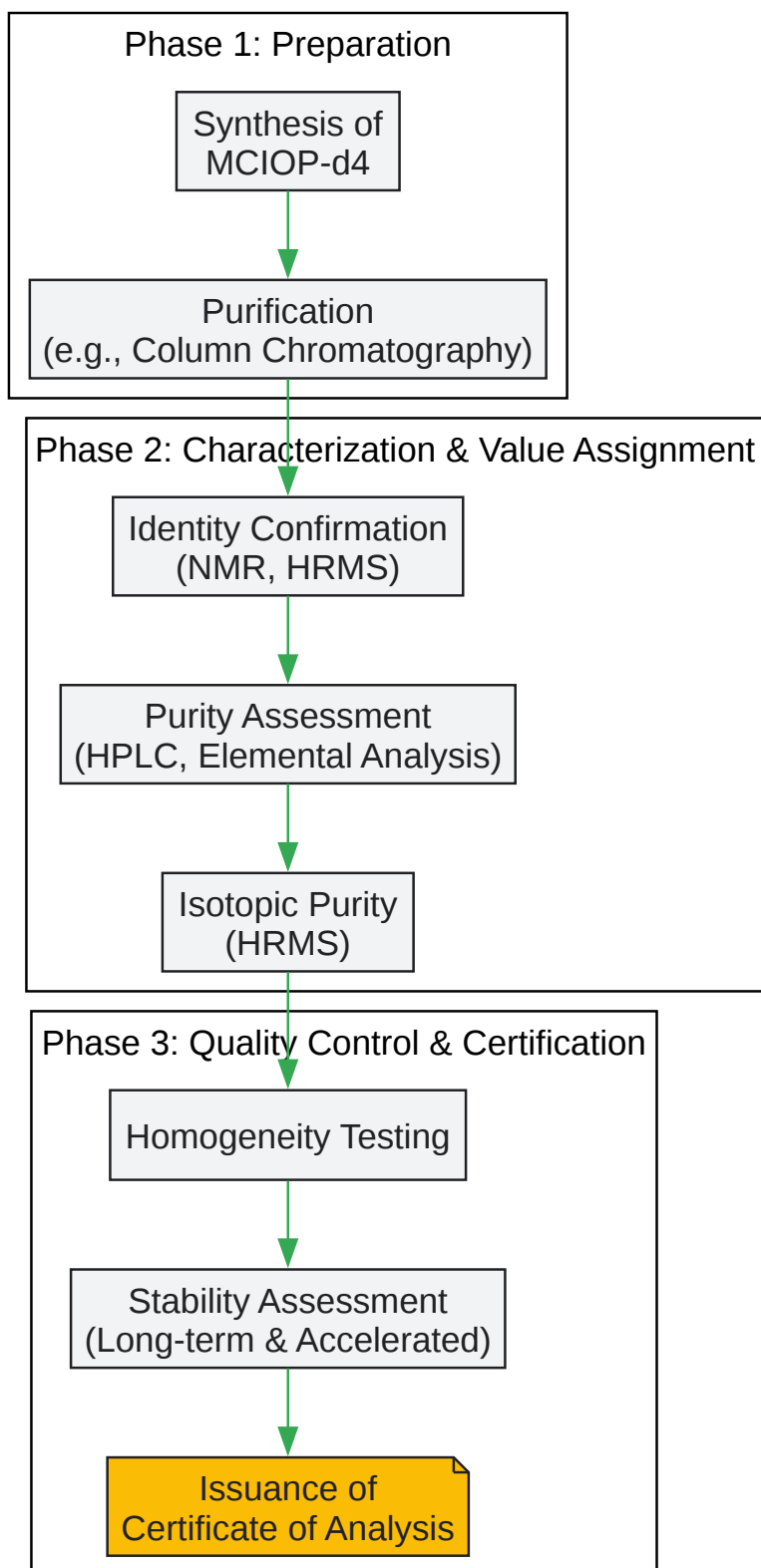
**Table 2.3: Physical and Chemical Properties**

Property	Result
Appearance	White to Off-White Solid
Solubility	Chloroform (Slightly), Methanol (Slightly)
Long Term Storage	-20°C, Inert atmosphere
Specific Rotation	0.0° (c = 0.2, Methanol)

## Metabolic Pathway of Parent Compound

Mono-carboxy-isooctyl Phthalate is a metabolite of the widely used plasticizer Di(isooctyl) phthalate (DIOP). Understanding its metabolic fate is crucial for designing toxicokinetic and exposure studies. The primary metabolic pathway involves enzymatic hydrolysis followed by oxidation.<sup>[3]</sup>





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Mass Spectrometry: Determination of Isotopic Purity by Accurate Mass LC/MS - Almac [almacgroup.com]
- 2. Rapid characterization of isotopic purity of deuterium-labeled organic compounds and monitoring of hydrogen-deuterium exchange reaction using electrospray ionization-high-resolution mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. industrialchemicals.gov.au [industrialchemicals.gov.au]
- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for Mono-carboxy-isooctyl Phthalate-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559052#mono-carboxy-isooctyl-phthalate-d4-certificate-of-analysis]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)